

Personal protective equipment for handling 4-Bromobenzenesulfonyl chloride

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Compound of Interest

Compound Name: 4-Bromobenzenesulfonyl chloride

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Essential Safety and Handling Guide for 4-Bromobenzenesulfonyl Chloride

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety, handling, and disposal information for **4-Bromobenzenesulfonyl chloride** (CAS No. 98-58-8). Adherence to these procedures is essential for ensuring laboratory safety and minimizing risk.

Hazard Identification and Personal Protective Equipment (PPE)

4-Bromobenzenesulfonyl chloride is a corrosive solid that causes severe skin burns and eye damage.[1][2][3] It is also moisture-sensitive and may be corrosive to metals.[3][4] Inhalation can cause severe irritation of the respiratory tract.[5] Ingestion may lead to severe and permanent damage to the digestive tract.[3][5]

Appropriate PPE is mandatory to prevent exposure. The following table summarizes the required PPE for various laboratory situations.

Situation	Required PPE
General Laboratory Use	- Nitrile gloves- Safety glasses with side shields- Laboratory coat
Weighing and Transferring	- Chemical-resistant gloves (e.g., nitrile, neoprene)- Chemical safety goggles- Laboratory coat- Face shield (if splashing is a risk)- Use of a chemical fume hood is highly recommended
Large-Scale Operations or Spills	- Chemical-resistant gloves- Chemical splash goggles and a face shield- Chemical-resistant apron or coveralls- Appropriate respiratory protection (e.g., N95 respirator for dust, or an air-purifying respirator with appropriate cartridges for vapors)[6][7][8]

Physical and Chemical Properties

Property	Value
Appearance	White to beige solid/powder[1][3]
Molecular Formula	C6H4BrClO2S[2][3]
Molecular Weight	255.51 g/mol [2][3]
Melting Point	73-77 °C[1][6]
Boiling Point	153 °C @ 15 mmHg[1][6]
Solubility	Soluble in organic solvents like dichloromethane and chloroform; insoluble in water[9]

Operational Plan for Safe Handling

A systematic approach is crucial when working with **4-Bromobenzenesulfonyl chloride**.

3.1. Receiving and Storage

- Upon receipt, inspect the container for any damage or leaks.

- Ensure the container is properly labeled.
- Store in a cool, dry, well-ventilated area designated as a corrosives area.[\[1\]](#)[\[5\]](#)
- Keep the container tightly closed and protected from moisture and water.[\[5\]](#)[\[10\]](#)
- Store away from incompatible materials such as strong oxidizing agents, strong acids, strong bases, and strong reducing agents.[\[1\]](#)[\[3\]](#)

3.2. Handling

- All handling should be conducted in a well-ventilated area, preferably within a certified chemical fume hood, to minimize the generation and accumulation of dust.[\[5\]](#)[\[10\]](#)
- Avoid contact with skin, eyes, and clothing.[\[5\]](#)
- Do not breathe dust or vapor.[\[5\]](#)
- Use appropriate PPE as outlined in Table 1.
- An eyewash station and a safety shower must be readily accessible.[\[5\]](#)

3.3. Spill Management

- Small Spills: Wearing appropriate PPE, vacuum or sweep up the material and place it into a suitable, labeled container for disposal.[\[5\]](#) Avoid generating dust.
- Large Spills: Evacuate the area immediately. Contact your institution's Environmental Health and Safety (EHS) department. Ensure the area is well-ventilated.

First Aid Measures

Immediate medical attention is required for any exposure.

Exposure Route	First Aid Procedure
Eye Contact	Immediately flush eyes with plenty of water for at least 15-30 minutes, also under the eyelids. [2][5] Remove contact lenses if present and easy to do. Continue rinsing.[2] Seek immediate medical attention.[5]
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[5] Wash clothing before reuse.[5] Destroy contaminated shoes.[5] Seek immediate medical attention.[5]
Inhalation	Remove to fresh air.[5] If breathing is difficult, give oxygen.[5] If not breathing, give artificial respiration.[2] Do not use mouth-to-mouth resuscitation.[5] Seek immediate medical attention.[5]
Ingestion	Do NOT induce vomiting.[5] If the person is conscious and alert, rinse their mouth and have them drink 2-4 cupfuls of milk or water.[5] Never give anything by mouth to an unconscious person.[5] Seek immediate medical attention.[5]

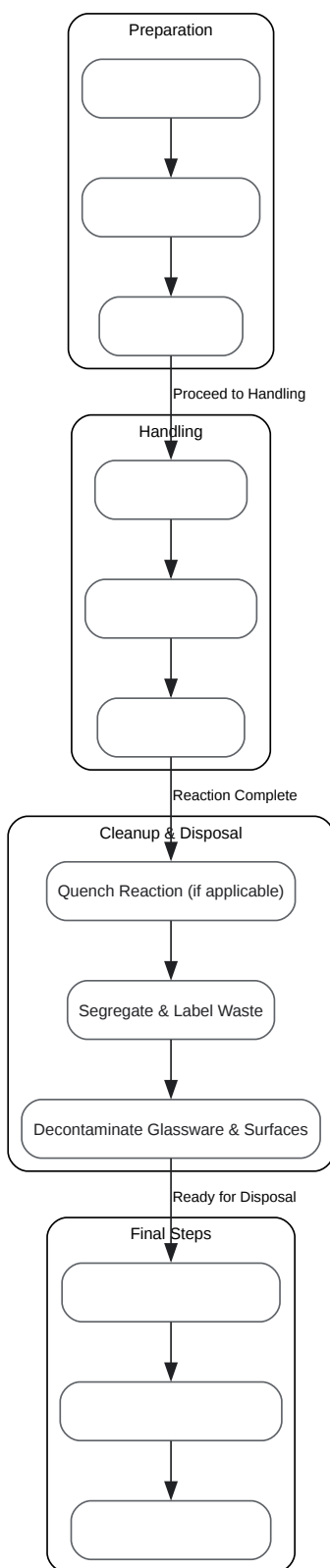
Disposal Plan

All waste containing **4-Bromobenzenesulfonyl chloride** must be treated as hazardous waste.

- Solid Waste: Collect solid waste, including contaminated items (e.g., gloves, paper towels), in a clearly labeled, sealed, and compatible container.
- Liquid Waste: Collect any liquid waste in a labeled, sealed, and appropriate solvent waste container.
- Dispose of all waste in accordance with local, regional, and national hazardous waste regulations.[1][3] Do not empty into drains.[1][3]

Experimental Workflow

The following diagram illustrates the standard workflow for handling **4-Bromobenzenesulfonyl chloride** in a laboratory setting.



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References

- 1. fishersci.com [fishersci.com]
- 2. fishersci.co.uk [fishersci.co.uk]
- 3. assets.thermofisher.com [assets.thermofisher.com]
- 4. 4-Bromobenzenesulfonyl Chloride | 98-58-8 | Tokyo Chemical Industry Co., Ltd.(APAC) [tcichemicals.com]
- 5. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 6. 4-溴苯磺酰氯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 7. ppmmag.com [pppmag.com]
- 8. trimaco.com [trimaco.com]
- 9. CAS 98-58-8: 4-Bromobenzenesulfonyl chloride | CymitQuimica [cymitquimica.com]
- 10. fishersci.com [fishersci.com]
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